

# Technical Guide to the Safe Handling of Boc-Asp(OtBu)-OH

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## Compound of Interest

Compound Name: *Boc-Asp(OtBu)-OH*

Cat. No.: *B558377*

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This document provides a comprehensive overview of the safety data for N- $\alpha$ -tert-Butoxycarbonyl-L-aspartic acid  $\gamma$ -tert-butyl ester (**Boc-Asp(OtBu)-OH**), a key reagent in peptide synthesis. The following sections detail its physical and chemical properties, known hazards, handling procedures, and emergency protocols to ensure its safe use in a laboratory setting.

## Chemical Identification and Physical Properties

**Boc-Asp(OtBu)-OH** is a protected amino acid derivative commonly used in solid-phase and solution-phase peptide synthesis. Its protecting groups, Boc and tert-butyl ester, are labile to acidic conditions, allowing for selective deprotection during peptide elongation.

Property	Value
CAS Number	1676-90-0 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C13H23NO6 <a href="#">[1]</a>
Molecular Weight	289.32 g/mol
Appearance	White to off-white powder
Melting Point	64-67 °C
Solubility	Soluble in methanol and dimethyl sulfoxide
Storage Temperature	2-8°C

## Hazard Identification and GHS Classification

**Boc-Asp(OtBu)-OH** is classified as an irritant. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

GHS Pictogram:



Signal Word: Warning

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

## Toxicological and Ecological Information

Endpoint	Result
Acute Toxicity (Oral, Dermal, Inhalation)	No data available
Carcinogenicity	No data available
Mutagenicity	No data available
Teratogenicity	No data available
Aquatic Toxicity	No data available
Persistence and Degradability	No data available
Bioaccumulative Potential	No data available

Note: The absence of data does not imply that the substance is not hazardous. Standard precautions for handling laboratory chemicals should be observed.

## Experimental Protocols

### Handling and Storage

- Handling: Use in a well-ventilated area, preferably in a chemical fume hood. Avoid generating dust. Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.
- Storage: Store in a tightly sealed container in a cool, dry place at 2-8°C.

### Spill Cleanup Protocol for Powdered Boc-Asp(OtBu)-OH

This protocol outlines the procedure for managing a minor spill of powdered **Boc-Asp(OtBu)-OH** in a laboratory setting.

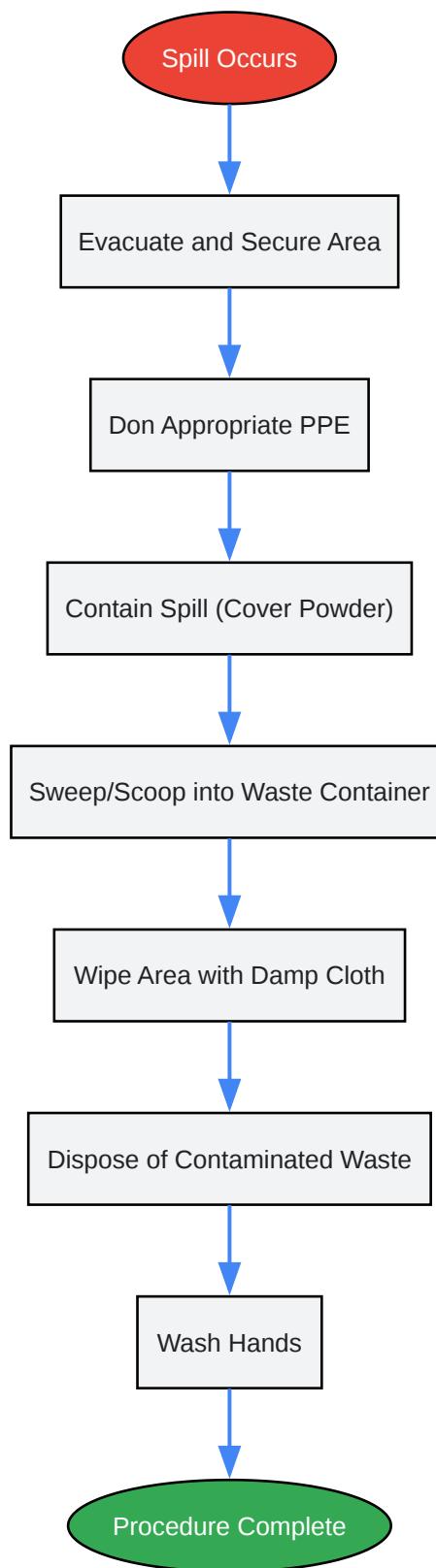
Materials:

- Personal Protective Equipment (PPE): Safety goggles, lab coat, nitrile gloves, and a dust mask (N95 or equivalent).
- Spill Kit: Absorbent pads, inert absorbent material (e.g., vermiculite or sand), a scoop or brush and dustpan, sealable plastic bags for waste disposal, and hazardous waste labels.

#### Procedure:

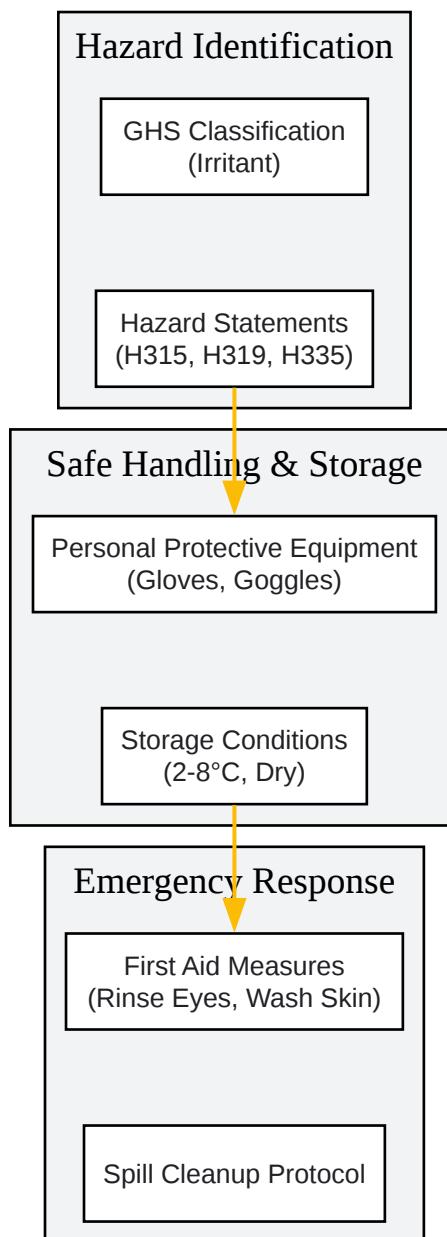
- Evacuate and Secure the Area: Alert personnel in the immediate vicinity of the spill. Restrict access to the area.
- Don Appropriate PPE: Before approaching the spill, ensure all necessary PPE is worn.
- Contain the Spill: If the powder is spreading, carefully cover it with a plastic sheet or absorbent pads to minimize dust generation.
- Clean Up the Spill:
  - Gently sweep or scoop the spilled powder into a designated, labeled hazardous waste container. Avoid creating airborne dust.
  - For residual powder, use a damp cloth or absorbent pad to wipe the area. Do not use dry sweeping methods that can disperse the dust.
- Decontaminate the Area: Wipe the spill area with a suitable laboratory detergent and then with water.
- Dispose of Waste: All contaminated materials (absorbent pads, gloves, etc.) must be placed in a sealed, labeled hazardous waste bag for proper disposal according to institutional and local regulations.
- Wash Hands: Thoroughly wash hands with soap and water after completing the cleanup.

## Visualizations



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Caption: Workflow for cleaning up a powdered chemical spill.



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Caption: Logical flow of key safety information for **Boc-Asp(OtBu)-OH**.

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## References

- 1. Boc-Asp(OtBu)-OH | lookchem [lookchem.com]
- 2. Boc-Asp(OtBu)-OH = 99.0 TLC sum of enantiomers 1676-90-0 [sigmaaldrich.com]
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